

preparation of cadmium iodide from cadmium oxide and hydroiodic acid

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Compound of Interest

Compound Name: Cadmium iodide

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An In-depth Technical Guide to the Preparation of **Cadmium Iodide** from Cadmium Oxide and Hydroiodic Acid

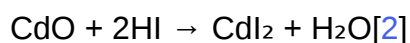
For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the synthesis of **cadmium iodide** (CdI_2) through the reaction of cadmium oxide (CdO) with hydroiodic acid (HI).

Cadmium iodide is an inorganic compound with applications in photography, lithography, electroplating, and as a reagent in organic synthesis.^{[1][2]} Its semiconductor properties also make it a subject of interest in materials research.^{[1][3]} While it has seen historical use in pharmaceutical contexts, its significant toxicity requires careful handling.^{[1][4]}

Chemical Reaction Pathway

The synthesis is a straightforward acid-base reaction where the basic oxide, cadmium oxide, reacts with hydroiodic acid to form a salt, **cadmium iodide**, and water.^{[2][5]} The balanced chemical equation for this reaction is:



Physicochemical and Stoichiometric Data

The following table summarizes the key quantitative data for the reactants and products involved in this synthesis, based on a literature-derived experimental protocol.^[6]

Compound	Chemical Formula	Molar Mass (g/mol)	Stoichiometric Amount	Moles (mol)
Cadmium Oxide	CdO	128.41[7]	12.8 g[6]	~0.100
Hydroiodic Acid	HI	127.91	50-60 mL (constant-boiling) [6]	In Excess
Cadmium Iodide	CdI ₂	366.22[8]	Theoretical Yield: ~36.6 g	~0.100
Water	H ₂ O	18.02	Byproduct	~0.100

Note: "Constant-boiling" hydroiodic acid refers to the azeotropic mixture, typically 57% HI in water.

Detailed Experimental Protocol

This protocol is adapted from established inorganic laboratory preparations.[6]

Safety Precaution: Cadmium and its compounds are highly toxic and carcinogenic.[1] All procedures must be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn at all times.

Equipment:

- Glass reaction flask
- Heating mantle or steam bath
- Reflux condenser (optional, for controlled heating)
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Evaporating dish
- Vacuum desiccator

Reagents:

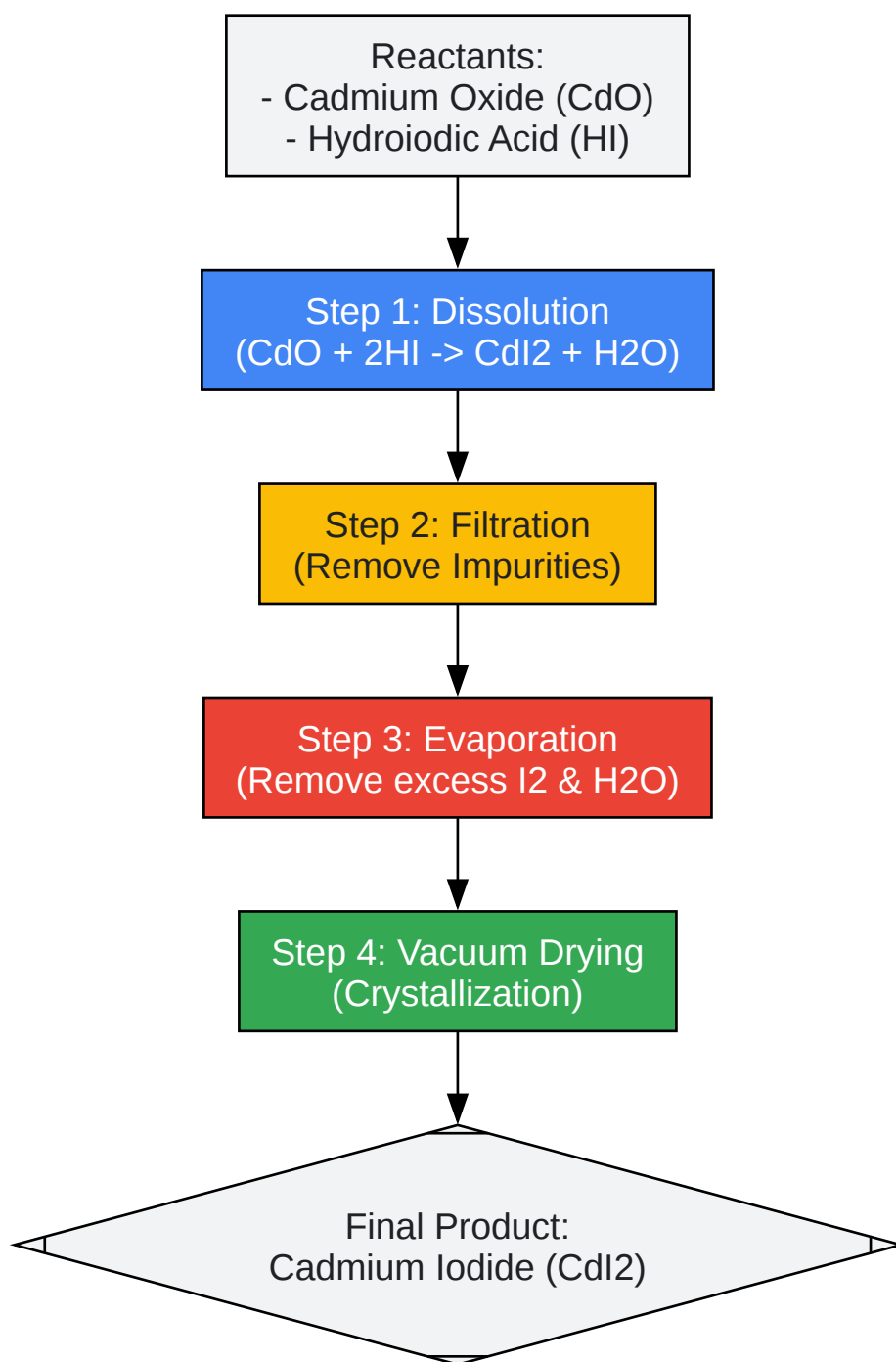
- Cadmium Oxide (CdO): 12.8 g[6]
- Constant-boiling Hydroiodic Acid (HI): 50-60 mL[6]

Procedure:

- **Dissolution:** In a fume hood, carefully add 12.8 g of cadmium oxide to a glass flask containing 50-60 mL of constant-boiling hydroiodic acid.[6] Gentle heating and stirring may be applied to facilitate the dissolution of the solid.
- **Filtration:** Once the cadmium oxide has completely dissolved, filter the resulting solution to remove any insoluble impurities.[6]
- **Initial Evaporation:** Transfer the clear filtrate to an open evaporating dish and heat it gently on a steam bath.[6] This step is intended to drive off any excess iodine that may be present.[6]
- **Final Crystallization and Drying:** After the initial evaporation, transfer the dish to a vacuum desiccator and allow the remaining solvent to evaporate completely.[6] This will yield the final product.
- **Product Collection:** The resulting **cadmium iodide** should be in the form of almost colorless, lustrous plates.[6] The expected yield is between 32 and 35 grams.[6]
- **Storage:** **Cadmium iodide** is hygroscopic and will readily absorb moisture from the air.[1][8][9] The final product must be stored in a tightly sealed, airtight container to maintain its stability.[1]

Visualization of the Experimental Workflow

The logical flow of the synthesis process, from starting materials to the final product, is illustrated below.



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Caption: Workflow for the synthesis of **Cadmium Iodide**.

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References

- 1. laboratorynotes.com [laboratorynotes.com]
- 2. Cadmium iodide | 7790-80-9 [chemicalbook.com]
- 3. nanorh.com [nanorh.com]
- 4. Cadmium - Wikipedia [en.wikipedia.org]
- 5. you-iggy.com [you-iggy.com]
- 6. prepchem.com [prepchem.com]
- 7. Cadmium oxide - Wikipedia [en.wikipedia.org]
- 8. assignmentpoint.com [assignmentpoint.com]
- 9. Cadmium iodide - Wikipedia [en.wikipedia.org]
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